

IRX4310 performance comparison

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Compound Focus: **IRX4310**

Cat. No.: S1802739

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IRX4310 Profile

The table below summarizes the core information available for **IRX4310**.

Attribute	Description
IUPAC Name	4-[2-[4-(4-ethylphenyl)-2,2-dimethyl-2H-1-benzothiopyran-6-yl]ethynyl]benzoic acid [1]
Molecular Formula	C ₂₈ H ₂₄ O ₂ S [1]
CAS Registry Number	229961-45-9 [1]
Mechanism of Action	Potent pan-Retinoic Acid Receptor (RAR) antagonist [1]
Developers	Allergan Ltd. and Iovance Therapeutics, Inc. [1]
Key Therapeutic Area	Oncology (Prevention of chemotherapy-induced neutropenia) [1]
Development Stage	Previously tested in three Phase II clinical trials (for dermatologic use) [1]

Comparative Retinoid Agents

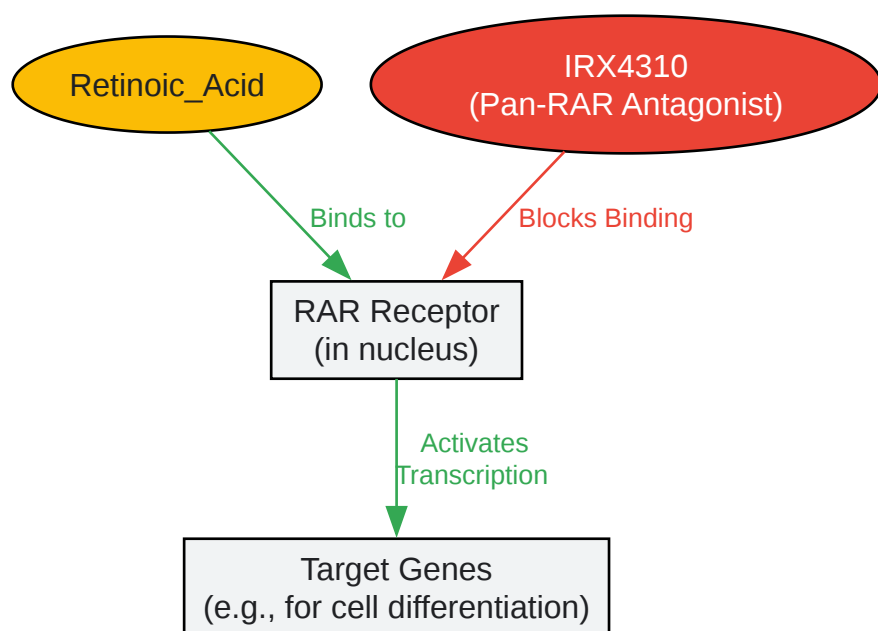
The table below positions **IRX4310** among other compounds that target the Retinoic Acid Receptor (RAR) pathway, based on its mechanism of action.

Compound Name	Type	Mechanism of Action	Key Differentiator of IRX4310
IRX4310 (AGN194310)	Synthetic Retinoid	Pan-RAR antagonist [1]	Orally available; being re-purposed for chemotherapy-induced neutropenia [1]
All-trans Retinoic Acid	Natural Retinoid	RAR agonist [1]	-
13-cis Retinoic Acid	Natural Retinoid	RAR agonist [1]	-
AGN194310	Synthetic Antagonist	RAR antagonist (specific to certain subtypes) [1]	-
BMS493	Synthetic Antagonist	RAR antagonist (selective for RAR α) [1]	-

Mechanism of Action and Signaling Pathway

IRX4310 works by blocking retinoic acid receptors (RARs), which are crucial nuclear receptors that regulate gene expression involved in cell differentiation, proliferation, and immune responses [1]. As a **pan-antagonist**, it inhibits all RAR subtypes.

The following diagram illustrates the core signaling pathway and the point of intervention for **IRX4310**.



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References

1. Buy IRX4310 [smolecule.com]

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